

How to use "Antimicrobial agent-10" in a laboratory setting

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Compound of Interest

Compound Name: Antimicrobial agent-10

Cat. No.: B12400563

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Application Note: Antimicrobial Agent-10

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Introduction

Antimicrobial agent-10 is a novel synthetic cationic peptide designed for potent antimicrobial activity against a broad spectrum of bacterial pathogens. Its amphipathic structure allows it to selectively target and disrupt the integrity of bacterial cell membranes, leading to rapid cell death. This document provides detailed protocols for the handling, application, and evaluation of **Antimicrobial agent-10** in a laboratory setting.

Physicochemical Properties

Proper handling and storage are crucial for maintaining the stability and activity of **Antimicrobial agent-10**.

Property	Specification
Appearance	White to off-white lyophilized powder
Molecular Weight	1852.4 g/mol
Purity (HPLC)	≥95%
Solubility	Soluble in sterile, nuclease-free water (up to 10 mg/mL)
Storage	Store lyophilized powder at -20°C. Store reconstituted solutions in aliquots at -20°C for up to 3 months. Avoid repeated freeze-thaw cycles.

In Vitro Antimicrobial Activity

The antimicrobial efficacy of **Antimicrobial agent-10** was evaluated against a panel of clinically relevant bacterial strains using the broth microdilution method to determine the Minimum Inhibitory Concentration (MIC).

Bacterial Strain	Type	ATCC Number	MIC (µg/mL)
Staphylococcus aureus	Gram-positive	29213	4
Enterococcus faecalis	Gram-positive	29212	8
Streptococcus pneumoniae	Gram-positive	49619	4
Escherichia coli	Gram-negative	25922	16
Pseudomonas aeruginosa	Gram-negative	27853	32
Klebsiella pneumoniae	Gram-negative	700603	16

Selectivity and Cytotoxicity

The cytotoxic effect of **Antimicrobial agent-10** on mammalian cells was assessed to determine its selectivity for bacterial cells over host cells. The 50% cytotoxic concentration (CC50) was determined using a human embryonic kidney cell line (HEK-293).

Cell Line	Assay Type	CC50 (µg/mL)	Selectivity Index (CC50 / MIC for <i>S. aureus</i>)
HEK-293	MTT Assay	> 128	> 32

Proposed Mechanism of Action

Antimicrobial agent-10 functions by disrupting bacterial cell membranes. The cationic nature of the peptide is electrostatically attracted to the negatively charged components of bacterial membranes, such as lipopolysaccharides (LPS) and teichoic acids. This interaction leads to membrane permeabilization, leakage of intracellular contents, and ultimately, cell lysis.

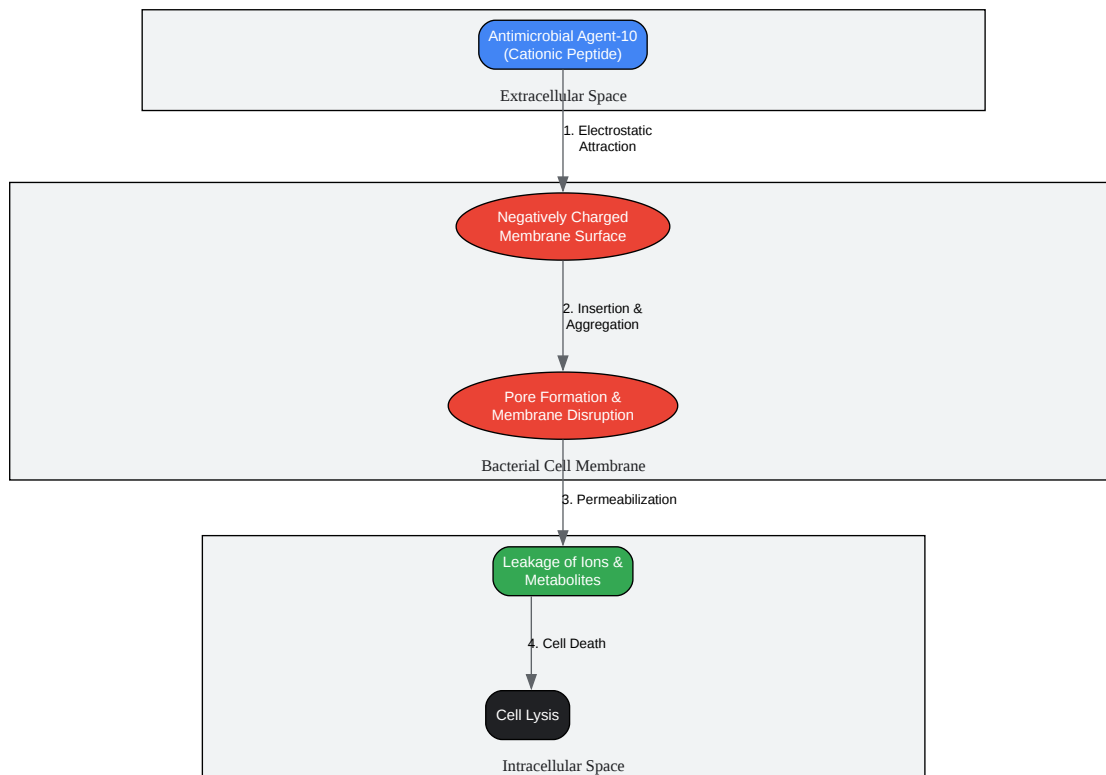


Figure 1: Proposed Mechanism of Action of Antimicrobial Agent-10

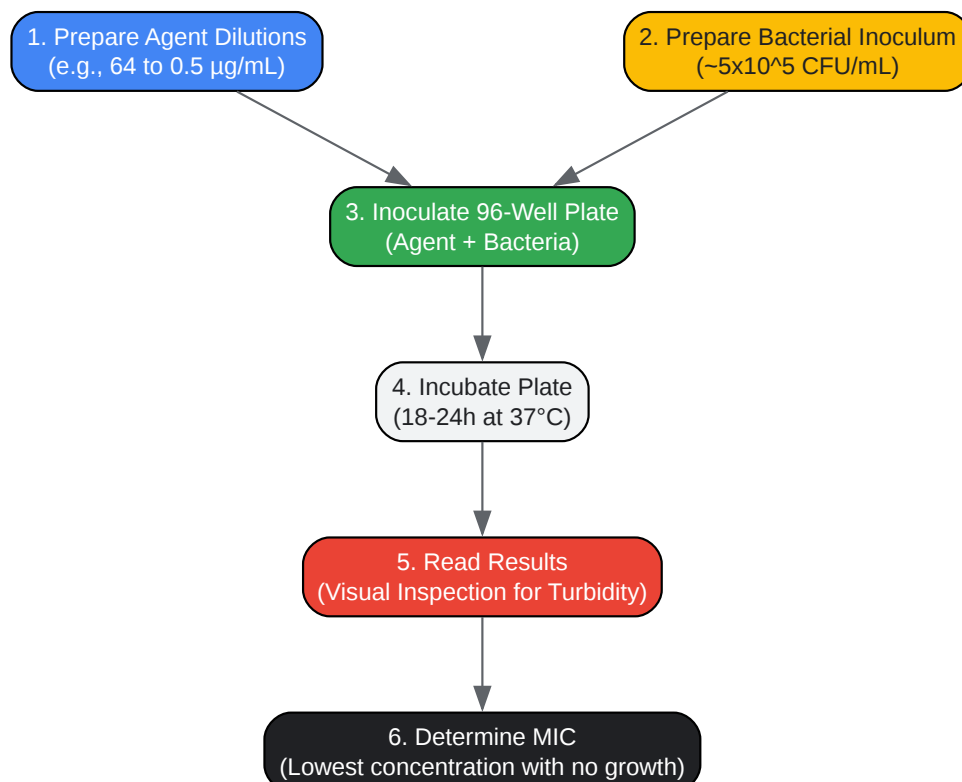


Figure 2: Workflow for Broth Microdilution MIC Assay

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